

Technical Support Center: 3-Fluoroazepane Hydrochloride

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Compound of Interest

Compound Name: 3-Fluoroazepane hydrochloride

CAS No.: 1432679-15-6

Cat. No.: B1448256

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Welcome to the technical support guide for **3-Fluoroazepane Hydrochloride**. This document is designed for researchers, scientists, and drug development professionals, providing in-depth guidance on the handling, storage, and troubleshooting of this compound. Our goal is to synthesize technical data with practical, field-proven insights to ensure the integrity and success of your experiments.

Compound Overview and Properties

3-Fluoroazepane hydrochloride is a fluorinated heterocyclic compound, a class of molecules of significant interest in medicinal chemistry and drug discovery.^{[1][2]} The presence of a fluorine atom can modulate physicochemical properties such as lipophilicity and metabolic stability. The compound is supplied as a hydrochloride salt to improve its stability and handling characteristics compared to the free base.^{[2][3]}

Table 1: Physicochemical and Safety Data for **3-Fluoroazepane Hydrochloride**

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₃ ClFN	[4]
Molecular Weight	153.63 g/mol	[4]
Appearance	White to light brown powder/crystals	[5][6]
Hazard Statements	H302, H315, H319, H335	[4][7]
GHS Pictograms	Gefahr	[4][8]
Signal Word	Warning	[4][8]
Storage Temperature	Recommended -20°C or 2-8°C	[9]

Frequently Asked Questions (FAQs)

This section addresses common questions regarding the fundamental handling and storage of **3-Fluoroazepane hydrochloride**.

Q1: What are the optimal long-term storage conditions for **3-Fluoroazepane hydrochloride**?

A1: For long-term stability, **3-Fluoroazepane hydrochloride** should be stored in a tightly sealed container at 2-8°C, or for extended periods, at -20°C.[9] It is crucial to store it under an inert atmosphere (e.g., argon or nitrogen) in a dry, well-ventilated place.[10] This is because amine salts can be hygroscopic, and moisture can compromise the compound's integrity and weighing accuracy.[11] Always date the container upon receipt and opening to track its history. [12]

Q2: What Personal Protective Equipment (PPE) is mandatory when handling this compound?

A2: Given its hazard profile (Harmful if swallowed, Causes skin and serious eye irritation, May cause respiratory irritation), comprehensive PPE is required.[4][7] This includes:

- Eye Protection: Safety glasses with side shields or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).

- Body Protection: A lab coat.
- Respiratory Protection: Work should be conducted in a certified chemical fume hood to avoid inhalation of the powder.[10][13] If a fume hood is not available and dust is generated, a respirator is necessary.[14]

Q3: Is **3-Fluoroazepane hydrochloride** considered hygroscopic?

A3: While specific hygroscopicity data is not published, amine hydrochloride salts are generally susceptible to moisture absorption from the atmosphere.[11] Therefore, it is best practice to handle the compound as if it were hygroscopic. Minimize its exposure to ambient air, use a glove box for weighing if available, and always ensure the container is tightly sealed immediately after use.

Q4: How should I properly dispose of waste containing this compound?

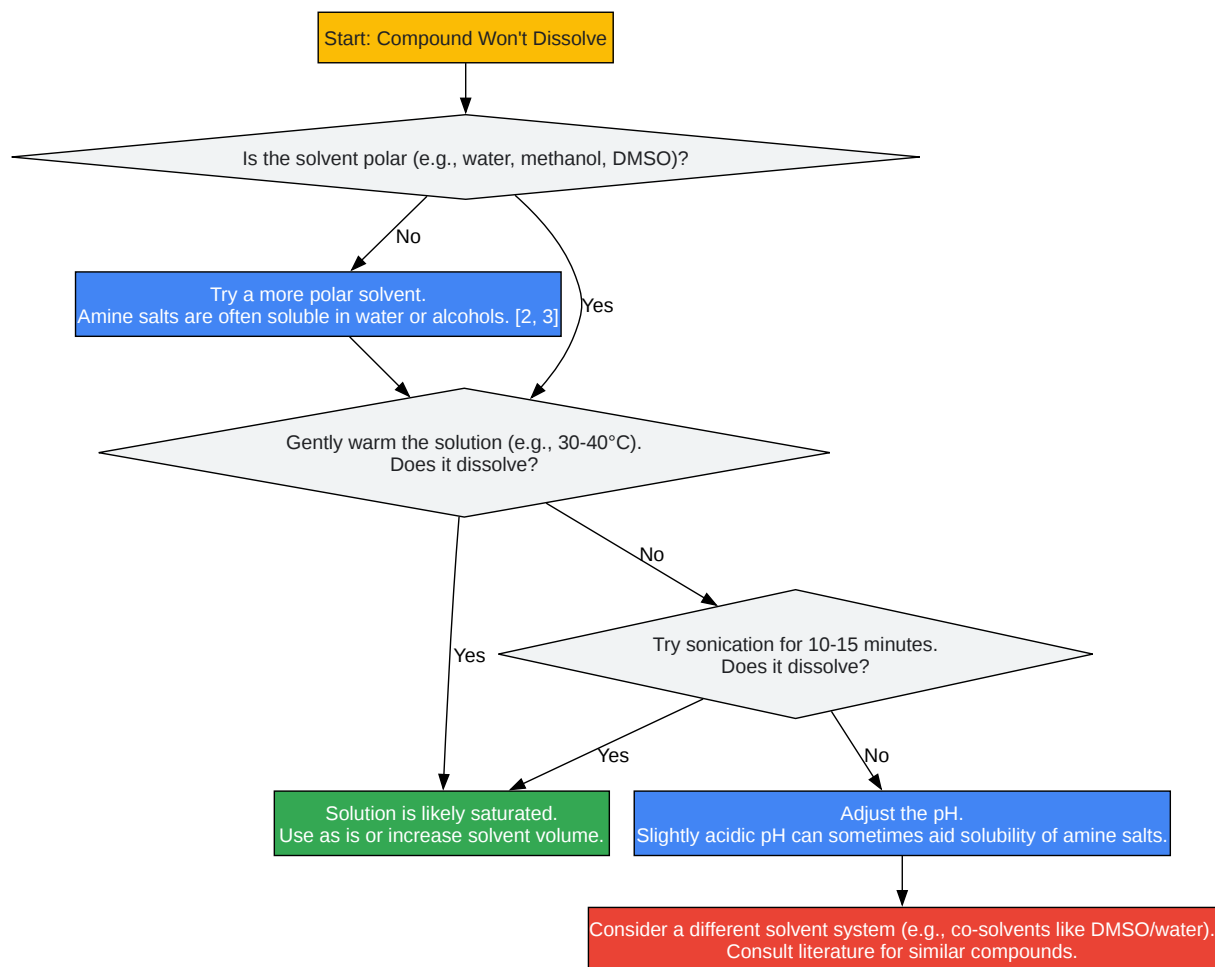
A4: Dispose of contents and containers in accordance with local, regional, and national regulations. Waste should be sent to an approved waste disposal plant.[10] Do not allow the product to enter drains.[15] Contaminated clothing should be removed and washed before reuse.[10]

Troubleshooting Guide

This section provides solutions to specific issues that may arise during experimentation.

Q5: I am having difficulty dissolving **3-Fluoroazepane hydrochloride** in my chosen solvent. What steps can I take?

A5: Solubility issues are common. As a hydrochloride salt, the compound is expected to have higher solubility in polar protic solvents. If you encounter poor solubility, follow this troubleshooting workflow:



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Caption: Troubleshooting workflow for solubility issues.

Causality: The protonated amine group in the hydrochloride salt makes the molecule ionic, which generally favors solubility in polar solvents where ion-dipole interactions can occur.^[16] Physical agitation methods like warming and sonication increase the kinetic energy of the system, helping to overcome the lattice energy of the solid and promote dissolution.

Q6: My solution of **3-Fluoroazepane hydrochloride** appears to be degrading over time (e.g., color change, precipitation). How can I improve its stability?

A6: Solution instability can be caused by several factors, including pH, light, and temperature.

- **pH Sensitivity:** As an amine salt, the compound's stability can be pH-dependent. The free base form may be less stable or soluble. Ensure your solution is buffered or maintained at a slightly acidic to neutral pH to keep the amine protonated.
- **Storage of Solutions:** Stock solutions should be stored at low temperatures (e.g., -20°C or -80°C). Aliquot the solution into single-use vials to avoid repeated freeze-thaw cycles, which can accelerate degradation.
- **Light Sensitivity:** Some amine compounds are light-sensitive.^[9] Protect solutions from light by using amber vials or wrapping containers in aluminum foil.
- **Purity of Solvents:** Ensure you are using high-purity, anhydrous solvents if possible. The presence of water in non-aqueous solvents or other impurities can sometimes initiate degradation pathways.^{[11][17]}

Q7: The pH of my aqueous solution containing **3-Fluoroazepane hydrochloride** is more acidic than expected. Is this normal?

A7: Yes, this is expected. **3-Fluoroazepane hydrochloride** is the salt of a weak base (3-fluoroazepane) and a strong acid (hydrochloric acid). When dissolved in a neutral solvent like water, the azepane cation will cause a slight hydrolysis of water, releasing H_3O^+ ions and resulting in a solution with a pH below 7. For a related compound, Flurazepam Hydrochloride, a 1.0 g in 20 mL water solution has a pH between 5.0 and 6.0.^[18] This inherent acidity is important to consider when planning reactions with pH-sensitive reagents.

Experimental Protocol: Preparation of a Stock Solution

This protocol provides a standardized method for preparing a stock solution of **3-Fluoroazepane hydrochloride**.

Objective: To accurately prepare a 10 mM stock solution in Dimethyl Sulfoxide (DMSO).

Materials:

- **3-Fluoroazepane hydrochloride** (MW: 153.63 g/mol)
- High-purity DMSO (anhydrous recommended)
- Calibrated analytical balance
- Appropriate volumetric flasks and pipettes
- Vortex mixer and/or sonicator
- Amber, screw-cap vials for storage

Procedure:

- Pre-analysis & Calculation:
 - Equilibrate the container of **3-Fluoroazepane hydrochloride** to room temperature for at least 30 minutes before opening. This minimizes condensation of atmospheric moisture onto the cold solid.
 - Calculate the mass required. For 10 mL of a 10 mM solution:
 - $\text{Mass (mg)} = (10 \times 10^{-3} \text{ L}) \times (10 \times 10^{-3} \text{ mol/L}) \times (153.63 \text{ g/mol}) \times (1000 \text{ mg/g}) = 1.536 \text{ mg}$
- Weighing the Compound:
 - Perform this step in a chemical fume hood.[10]
 - Tare a clean, dry weighing vessel on the analytical balance.

- Carefully weigh out the calculated mass of the compound. Due to its potential hygroscopicity and hazardous nature, handle it efficiently to minimize exposure.[\[11\]](#) Avoid creating dust.[\[15\]](#)
- Dissolution:
 - Transfer the weighed solid to a 10 mL volumetric flask.
 - Add approximately 7-8 mL of DMSO to the flask.
 - Cap the flask and vortex gently until the solid is fully dissolved. If dissolution is slow, use a brief (5-10 minute) sonication bath.[\[5\]](#)
 - Once fully dissolved, add DMSO to the 10 mL calibration mark.
 - Invert the flask 10-15 times to ensure a homogenous solution.
- Storage:
 - Aliquot the stock solution into smaller, single-use amber vials. This prevents contamination and degradation from repeated freeze-thaw cycles.
 - Label each vial clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C for long-term use.

Caption: Workflow for preparing a stock solution.

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